

beta-ethynylserine incorporation rate mass spectrometry

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Compound Focus: beta-Ethynylserine

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Core Technology: THRONCAT

THRONCAT (THR_onine-derived Non-Canonical Amino acid Tagging) is a metabolic labeling technique that uses the bioorthogonal threonine analog **beta-ethynylserine (βES)** to label newly synthesized proteins (NSPs) [1] [2].

- **Key Advantage:** βES is efficiently incorporated by the threonyl-tRNA synthetase (ThrRS) and can be used in **complete growth media**, unlike methionine analogs (e.g., HPG) that often require special conditions [1] [2].
- **Primary Use:** It enables the visualization, enrichment, and quantification of NSPs across various models, including bacteria, mammalian cells, and *Drosophila melanogaster* [1] [2].

Key Performance Data

The table below summarizes the quantitative data on βES incorporation, which is central to its performance.

Parameter	Value / Finding	Experimental Context
Relative Incorporation Rate (βES:Thr)	~1:40 (approx. 2.5%)	HeLa cells, 1 mM βES & 1 mM heavy Thr (Thr5), 72-hr incubation in Thr-free medium [1] [2].

Parameter	Value / Finding	Experimental Context
Minimal Labeling Efficiency	1.4%	Based on 142 β ES-containing peptides out of ~10,000 labeled peptides identified [1] [2].
Comparison (HPG:Met)	~1:500 (approx. 0.2%)	Cited reference value; HPG is a common methionine analog [1] [2].
Signal-to-Background (1-hr label)	~200-fold increase	HeLa cells, 4 mM β ES in complete medium [1].
Effective Concentration Range	4 μ M - 4 mM	HeLa cells; lower end effective in Thr-free medium, higher end in complete medium [1].

Basic Experimental Workflow Diagram

The following diagram outlines a generalized workflow for using β ES to label and analyze newly synthesized proteins, which can be adapted for specific protocols like THRONCAT or QuaNPA.

Frequently Asked Questions

- **How does β ES incorporation compare to HPG in complete media?** β ES has a significant advantage in complete growth media. Due to its higher incorporation rate relative to its natural amino acid (~1:40 for β ES:Thr vs. ~1:500 for HPG:Met), β ES labeling remains efficient even without amino acid starvation [1] [2]. In a direct test, 1-hour incubation of HeLa cells with 4 mM β ES in complete medium yielded strong labeling, while the same concentration of HPG resulted in minimal incorporation [1].
- **How do you confirm that β ES is specifically incorporated into newly synthesized proteins?** The specificity of β ES incorporation is validated through control experiments using protein synthesis inhibitors. Treatment with **cycloheximide** (for mammalian cells) or **chloramphenicol** (for bacteria) drastically reduces the fluorescent signal after β ES labeling, confirming that the signal depends on active protein synthesis [1] [2]. Furthermore, addition of a large excess of natural threonine also competes with and reduces β ES incorporation [1].

- **Is β ES toxic to cells?** Research indicates that β ES is well-tolerated. Incubation of HeLa cells with β ES (up to 4 mM) for 24 hours did not reduce cell viability, and longer-term exposure (e.g., 5 hours with 1 mM β ES) did not induce a detectable cellular stress response at the proteome level [1].

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References

1. THRONCAT: metabolic labeling of newly synthesized ... [nature.com]
2. THRONCAT: metabolic labeling of newly synthesized proteins ... [pmc.ncbi.nlm.nih.gov]

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